

2-Methylhexanal safety and handling precautions

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Compound of Interest

Compound Name: 2-Methylhexanal

Cat. No.: B3058890

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An In-depth Technical Guide to the Safety and Handling of **2-Methylhexanal**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methylhexanal**, intended for use by professionals in research and development settings. The following sections detail the compound's properties, associated hazards, and recommended safety protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Methylhexanal** is presented in Table 1. This data is essential for understanding its behavior and potential hazards in a laboratory setting.

Table 1: Physical and Chemical Properties of **2-Methylhexanal**

Property	Value
Molecular Formula	C ₇ H ₁₄ O[1][2][3]
Molecular Weight	114.19 g/mol [1][4]
CAS Number	925-54-2[1][2][3]
Appearance	Colorless clear liquid (est.)[5]
Boiling Point	141.2 °C at 760 mmHg[2][6]
Flash Point	32.22 °C to 32.6 °C[2][5][6]
Density	0.801 to 0.807 g/cm ³ at 25 °C[2][5][6]
Vapor Pressure	5.92 mmHg at 25°C[2]
Refractive Index	1.411 to 1.417 at 20 °C[2][5]
Solubility	Insoluble in water.[7]

Hazard Identification and Classification

2-Methylhexanal is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Flammable liquids: Category 3[8] or Category 2[1]
- Skin corrosion/irritation: Category 2[1]
- Serious eye damage/eye irritation: Category 2[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Category 3[1]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[1]
- H226: Flammable liquid and vapor.[8]
- H315: Causes skin irritation.[1]

- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Experimental Protocols for Hazard Assessment

The hazard classifications of **2-Methylhexanal** are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide a framework for assessing the safety of chemicals.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to the skin of an experimental animal, typically an albino rabbit.[9][10] Untreated skin areas serve as a control.[9][10] The degree of irritation is scored at specified intervals to assess the severity and reversibility of the effects.[9]
- Methodology:
 - A small area of skin (approximately 6 cm²) is shaved on the test animal.[9]
 - 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the prepared area under a gauze patch.[9]
 - The patch is typically left in place for 4 hours.[9]
 - After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.[11] If effects persist, observations may continue for up to 14 days.[9]
 - A sequential testing strategy is often employed, starting with a single animal, to minimize animal usage.[11][12]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline assesses the potential of a substance to cause eye irritation or damage.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (albino rabbit), with the other eye serving as a control.^{[7][8]} The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.^{[7][8]}
- Methodology:
 - The test is typically initiated with a single animal.^[8]
 - A single dose of the test substance is instilled into the conjunctival sac of one eye.^[13]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.^[13]
 - The use of topical anesthetics and systemic analgesics is recommended to minimize animal pain and distress.^[8]
 - If a corrosive or severe irritant effect is observed, no further testing is performed.^[8] If the initial test shows irritation, the response is confirmed in up to two additional animals, preferably in a sequential manner.^{[7][8]}

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is used to determine the acute oral toxicity of a substance.

- Principle: This procedure avoids using lethality as the primary endpoint and instead relies on the observation of clear signs of toxicity at one of a series of fixed dose levels.^{[1][14]}
- Methodology:
 - Groups of animals of a single sex (typically female rats) are dosed in a stepwise manner using fixed doses of 5, 50, 300, and 2000 mg/kg (or exceptionally 5000 mg/kg).^{[1][3]}
 - The test begins with a sighting study to determine the appropriate starting dose.^{[3][14]}
 - A single dose is administered by gavage.^[1] Animals are fasted before dosing.^[1]

- Animals are observed for signs of toxicity and mortality for at least 14 days.[\[14\]](#)
- Based on the outcome at one dose level, the decision is made to dose the next group at a higher or lower fixed dose.[\[1\]](#)

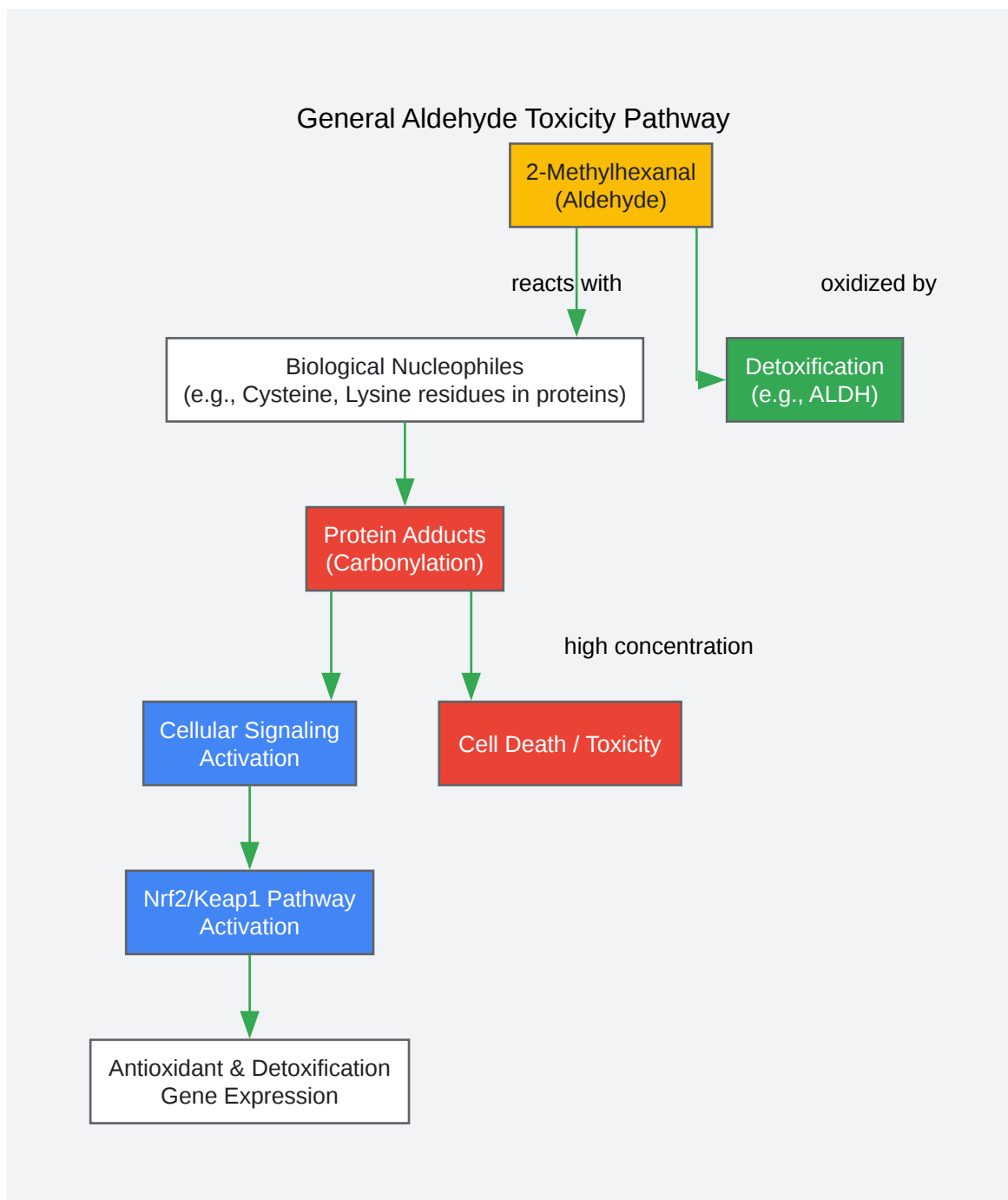
Signaling Pathways of Aldehyde Toxicity

While specific signaling pathways for **2-Methylhexanal** toxicity have not been extensively studied, the general mechanisms of aldehyde toxicity are understood to involve their electrophilic nature.

Aldehydes are reactive molecules that can form adducts with biological nucleophiles such as the primary nitrogen groups on lysine residues and the thiolate groups on cysteine residues in proteins.[\[15\]](#)[\[16\]](#) This can lead to protein carbonylation, which may trigger signaling pathways or, at higher concentrations, lead to cell death.[\[17\]](#)

Cells possess protective mechanisms against aldehyde toxicity, such as the action of aldehyde dehydrogenases (ALDHs), which oxidize aldehydes to less reactive carboxylic acids.[\[17\]](#) Furthermore, exposure to aldehydes can activate cytoprotective signaling pathways, such as the Nrf2/Keap1 pathway, which upregulates the expression of antioxidant and detoxification enzymes.[\[15\]](#)[\[16\]](#)

It is important to note that this is a generalized pathway for aldehydes, and the specific interactions of **2-Methylhexanal** within biological systems may vary.



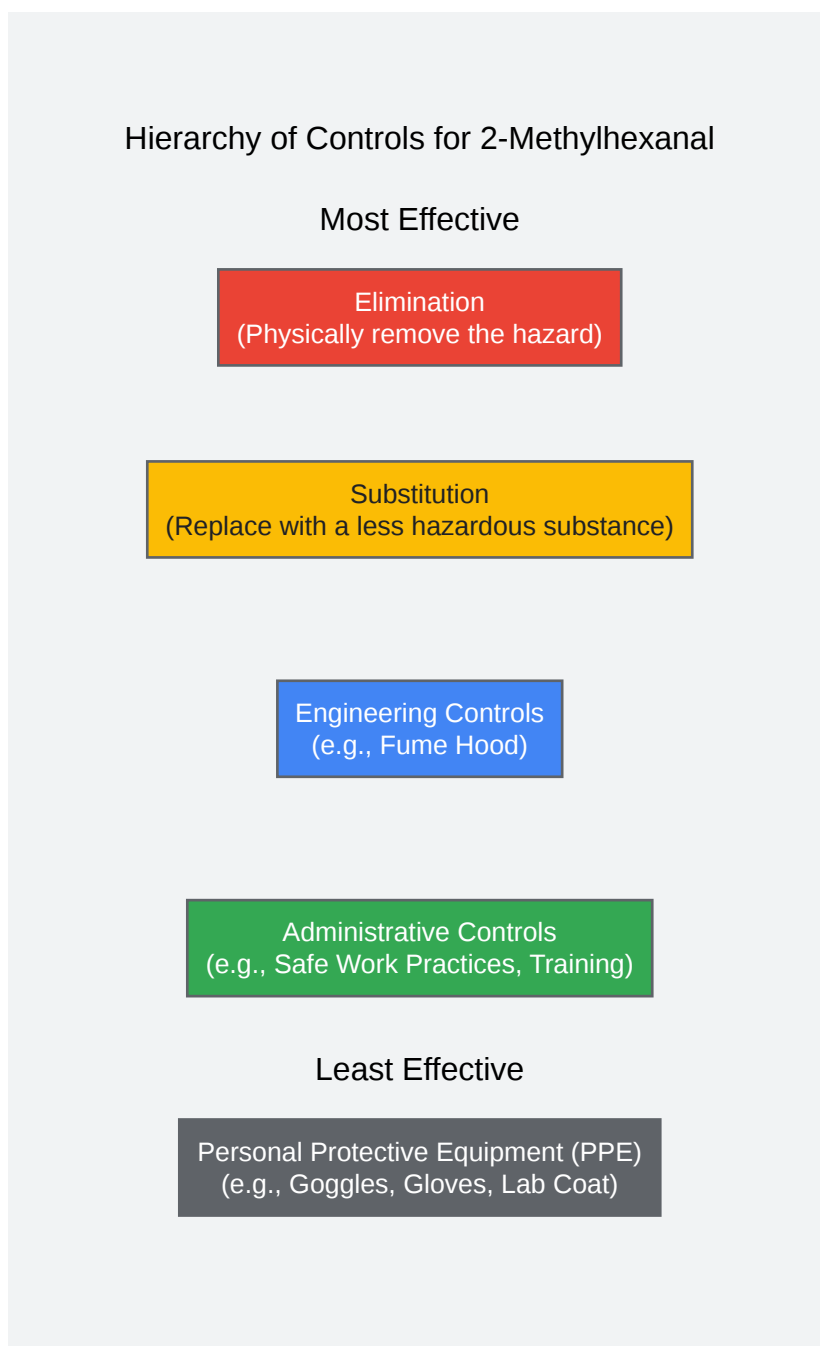
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Caption: General signaling pathway of aldehyde-induced toxicity.

Safe Handling and Storage

To minimize exposure and ensure safety, the following handling and storage procedures should be strictly followed:

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.[\[11\]](#)[\[18\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[11\]](#)
Use spark-proof tools and explosion-proof equipment.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles.[\[7\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear a lab coat and closed-toe shoes.
- Hygiene: Wash hands thoroughly after handling.[\[7\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[9\]](#)



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Caption: Hierarchy of controls for safe handling of **2-Methylhexanal**.

First-Aid Measures

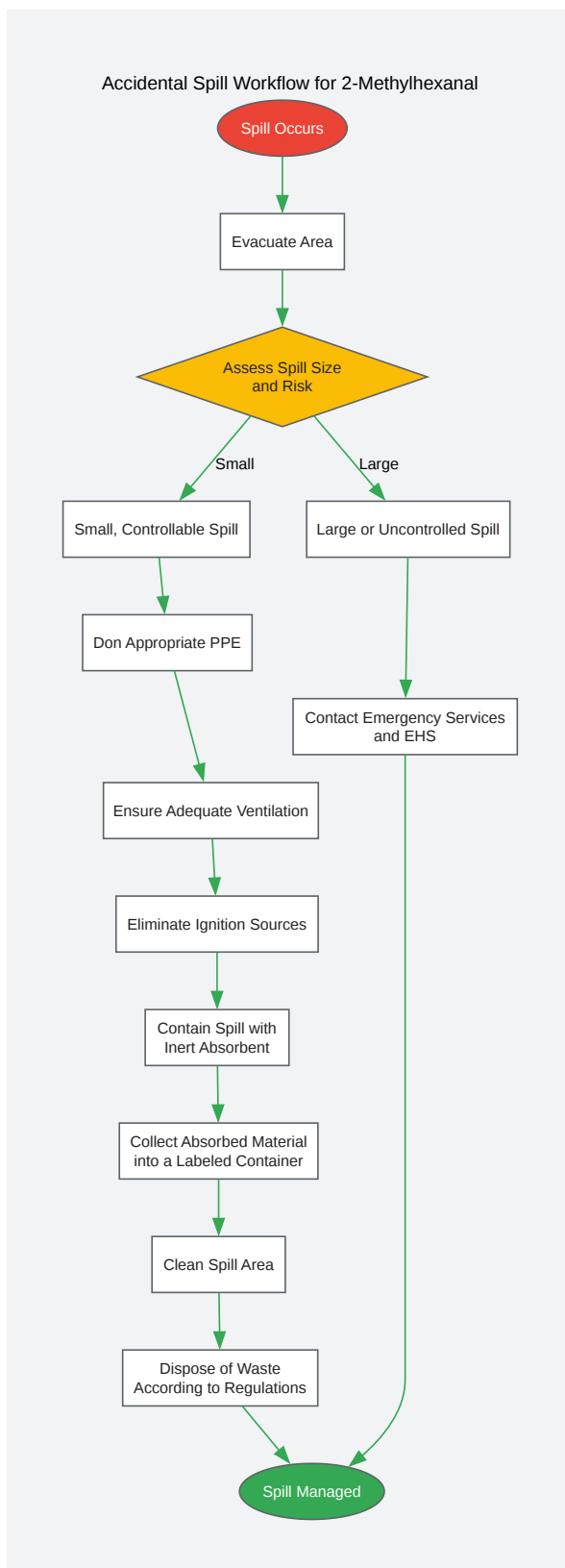
In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[\[7\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[7\]](#) Get medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#) Get medical attention immediately.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[\[7\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition.[\[7\]](#)
- Containment: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[\[7\]](#)
- Collection: Place the absorbed material into a suitable, closed container for disposal.[\[7\]](#)
- Personal Protection: Wear appropriate personal protective equipment during cleanup.



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Caption: Workflow for handling an accidental spill of **2-Methylhexanal**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Disposal Considerations

2-Methylhexanal is a flammable liquid and must be disposed of as hazardous waste.[19]

- Regulations: Disposal must be in accordance with all applicable federal, state, and local regulations.[19]
- Procedure:
 - Do not dispose of down the drain.[20]
 - Collect waste in a suitable, labeled, and tightly closed container.[19]
 - Contact a licensed professional waste disposal service to arrange for pickup and disposal. [21]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **2-Methylhexanal** and minimize the risks associated with its use.

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